Spectroscopic Characterization of 4-Hydrazinyl-N,N-dimethylaniline: A Technical Guide

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Compound of Interest

Compound Name:	*4-Hydrazinyl-N,N-dimethylaniline*
CAS No.:	*41002-34-0*
Cat. No.:	*B1612966*

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Executive Summary

4-Hydrazinyl-N,N-dimethylaniline (also known as 4-dimethylaminophenylhydrazine) is a critical bifunctional intermediate used primarily in the derivatization of carbonyl compounds and the synthesis of heterocyclic dyes.[1] Structurally, it features a strongly electron-donating dimethylamino group para to a hydrazine moiety.[1] This "push-push" electronic system renders the hydrazine terminus highly nucleophilic but also makes the compound susceptible to oxidative degradation.[1]

This guide provides a rigorous, self-validating framework for the synthesis, purification, and spectroscopic verification (NMR, IR, MS) of this compound, specifically focusing on its stable dihydrochloride salt form.

Molecular Architecture & Synthesis Strategy

Structural Logic

The molecule belongs to the class of para-substituted phenylhydrazines.[1] The

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-dimethyl group exerts a strong positive mesomeric effect (+M), significantly shielding the aromatic protons ortho to it and increasing the electron density at the hydrazine nitrogen.[1]

Synthesis Protocol (Diazotization-Reduction Route)

While direct reduction of nitro compounds is possible, the highest purity is achieved via the diazotization of N,N-dimethyl-p-phenylenediamine followed by stannous chloride reduction.[1]

Reagents:

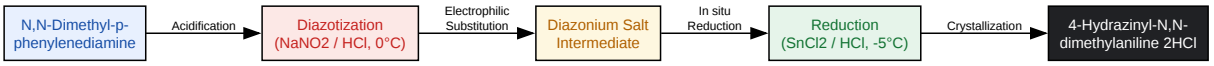
- Precursor: N,N-Dimethyl-p-phenylenediamine (CAS: 99-98-9)[1][2]
- Reagents: Sodium Nitrite (

  ), Stannous Chloride (

  ), Hydrochloric Acid (

).

Workflow Diagram:



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Caption: Figure 1. The diazotization-reduction pathway ensures regiospecificity, avoiding the formation of azo-coupling side products common in direct alkylation methods.[1]

Sample Preparation & Handling

Critical Warning: Free base hydrazines are notoriously unstable, prone to air oxidation (turning red/brown) and decomposition. All spectroscopic characterization should ideally be performed on the Dihydrochloride Salt (2HCl), which is a stable, off-white to pale grey solid.[1]

Protocol: Salt Formation for Analysis

- Dissolution: Dissolve the crude free base in minimal ethanol under

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.

- Precipitation: Add 4M HCl in dioxane or concentrated aqueous HCl dropwise at 0°C.
- Isolation: Filter the precipitate and wash with cold diethyl ether to remove oxidative impurities.
- Drying: Vacuum dry over

.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR)

The

H NMR spectrum is characterized by a distinct AA'BB' aromatic system and the N-methyl singlet.[1]

Solvent: DMSO-

(Preferred for salt solubility and exchangeable proton visibility). Frequency: 400 MHz.[3]

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Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic
10.2 - 10.5	Broad Singlet	3H		Ammonium/Hydrazinium protons.[1] Broadened due to exchange and H-bonding with solvent/chloride.[1]
7.15	Doublet (Hz)	2H	Ar-H (meta to)	Protons ortho to the hydrazine group.[1] Less shielded than the protons ortho to the amine.[1]
6.85	Doublet (Hz)	2H	Ar-H (ortho to)	Strongly shielded by the +M effect of the dimethylamino group.[1]
3.05	Singlet	6H		Methyl protons. Slightly downfield in the salt form compared to the free base (~2.9 ppm) due to protonation equilibria.[1]

Self-Validation Check:

- Look for the AA'BB' symmetry in the aromatic region (two "roofing" doublets).[1]

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- If the sample is oxidized, you will see new peaks around 7.5-7.8 ppm corresponding to azo or azoxy derivatives.[1]

Infrared Spectroscopy (FT-IR)

Analysis performed on KBr pellet or ATR (Attenuated Total Reflectance).

Wavenumber ( )	Vibration Mode	Diagnostic Value
3200 - 3400		Stretching vibrations of the hydrazine/ammonium moiety.[1] Often broad in HCl salts.
2800 - 3000		Alkyl C-H stretches from the group.[1]
1610, 1520		Aromatic ring breathing modes.
1240 - 1260		Strong stretch indicating the connection between the aromatic ring and the dimethylamino nitrogen.[1]
810 - 830	oop	Out-of-plane bending for para-disubstituted benzene (critical for confirming substitution pattern).[1]

Mass Spectrometry (MS)

Technique: ESI-MS (Positive Mode) or EI (70 eV). Molecular Formula:

(Free base MW: 151.21 g/mol).

Fragmentation Pathway (EI):

- Molecular Ion (

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): m/z 151 (Base peak or strong intensity due to aromatic stability).

- Fragment (

  ): m/z 136 (Loss of

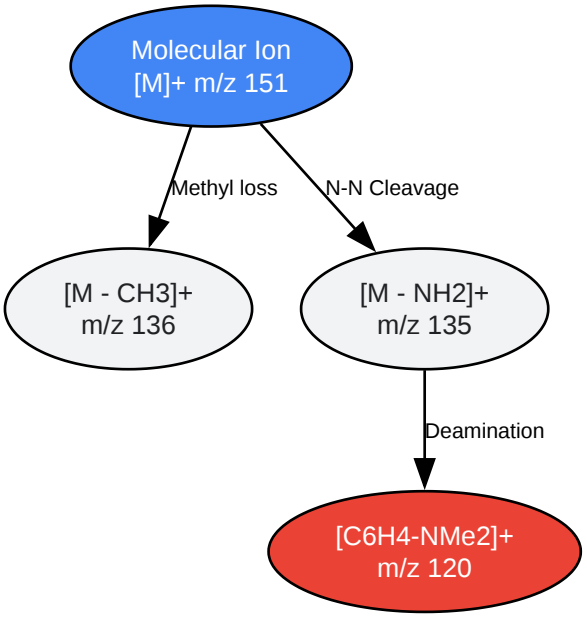
).
- Fragment (

  ): m/z 135/134 (Loss of

  or

). Hydrazines typically cleave the N-N bond.
- Diagnostic Fragment: m/z 120/121 (

). Loss of the hydrazine moiety entirely, leaving the dimethylamino-phenyl cation.[1]



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Caption: Figure 2.[1][4] Primary fragmentation pathways in Electron Impact (EI) mass spectrometry.

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Application Context: Carbonyl Derivatization

The primary utility of **4-hydrazinyl-N,N-dimethylaniline** lies in its reactivity with ketones and aldehydes.[1] Unlike the classic 2,4-DNPH reagent (which detects carbonyls via precipitation), this reagent is often used for Mass Spectrometry tagging.[1]

- Mechanism: The hydrazine nitrogen attacks the carbonyl carbon, eliminating water to form a Hydrazone.
- Benefit: The dimethylamino group acts as a "charge tag" (easily protonated in ESI-MS), significantly enhancing the ionization efficiency of neutral steroids or lipids that otherwise ionize poorly.[1]

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